

Introduction: The Pyrimidine Scaffold in Drug Discovery

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Compound of Interest

Compound Name: *Propyl(pyrimidin-5-ylmethyl)amine*

CAS No.: 1275458-06-4

Cat. No.: B3096257

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The pyrimidine ring is a fundamental heterocyclic motif that forms the backbone of essential biomolecules, including the nucleobases cytosine, thymine, and uracil, which are integral to the structure and function of DNA and RNA.[1] This prevalence in nature has made the pyrimidine scaffold a privileged structure in medicinal chemistry, with its derivatives exhibiting a vast array of pharmacological activities.[2][3] Pyrimidine-containing drugs are utilized as antimicrobial, antineoplastic, and antiviral agents, underscoring the versatility of this chemical core in targeting various biological pathways.[2][4] The exploration of novel pyrimidine derivatives remains a vibrant area of research, aimed at the development of new therapeutic agents with improved efficacy and selectivity.[1]

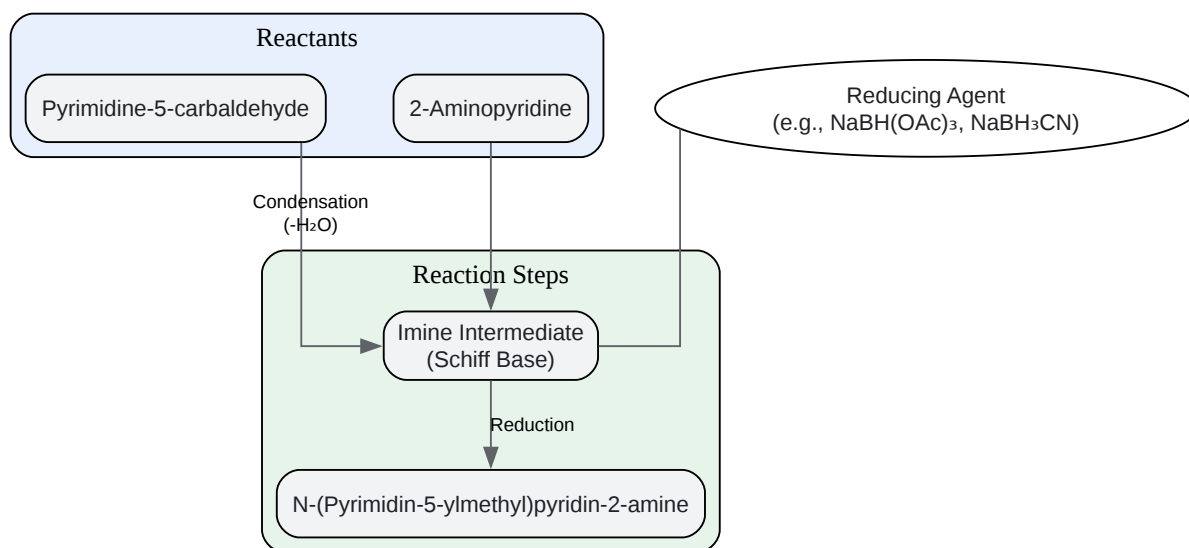
Chemical Identification and Properties of N-(Pyrimidin-5-ylmethyl)pyridin-2-amine

N-(Pyrimidin-5-ylmethyl)pyridin-2-amine is a heterocyclic compound featuring a pyrimidine ring linked to a pyridine ring via a methylamine bridge.[5][6] This structural arrangement provides a unique three-dimensional conformation and a distribution of hydrogen bond donors and acceptors that can facilitate interactions with biological macromolecules.[5]

Identifier	Value	Source
CAS Number	1383916-51-5	[7],
Molecular Formula	C ₁₀ H ₁₀ N ₄	[6], [7]
Molecular Weight	186.21 g/mol	[6], [7]
Physical Form	Solid	
SMILES	<chem>C1=CC=NC(=C1)NCC2=CN=CN=C2</chem>	[6]
InChIKey	DBHFICNYODFKBO-UHFFFAOYSA-N	[6]

Synthesis Protocol: Reductive Amination

The primary synthetic route to N-(Pyrimidin-5-ylmethyl)pyridin-2-amine is through reductive amination.[5] This robust and versatile method involves the reaction of pyrimidine-5-carbaldehyde with a primary amine, in this case, 2-aminopyridine, to form an intermediate imine (Schiff base), which is then reduced to the corresponding secondary amine.



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Sources

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